

Application Notes and Protocols for Friulimicin D Antimicrobial Susceptibility Testing

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Compound of Interest

Compound Name: *Friulimicin D*

Cat. No.: B15579398

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Introduction

Friulimicin D is a member of the lipopeptide class of antibiotics, isolated from *Actinoplanes friuliensis*.^{[1][2][3]} Like other friulimicins, it is a cyclic peptide with a branched-chain fatty acid acyl residue.^[1] **Friulimicin D** demonstrates potent bactericidal activity against a wide spectrum of Gram-positive bacteria, including multidrug-resistant strains such as methicillin-resistant *Staphylococcus aureus* (MRSA) and vancomycin-resistant enterococci (VRE).^{[1][4]} Its unique mechanism of action, which involves the inhibition of peptidoglycan synthesis, makes it a promising candidate for further investigation and development.^{[2][3][5][6][7]}

The antimicrobial activity of **Friulimicin D** is calcium-dependent.^{[4][8]} It forms a complex with the bactoprenol phosphate carrier C55-P, a key component in the bacterial cell wall biosynthesis pathway, thereby disrupting the process and leading to cell death.^{[4][5]} This document provides detailed application notes and standardized protocols for determining the in vitro antimicrobial susceptibility of Gram-positive bacteria to **Friulimicin D**. The methodologies described herein are based on established guidelines from the Clinical and Laboratory Standards Institute (CLSI) and specific findings related to friulimicins.^{[4][9][10][11][12][13]}

Data Presentation

Table 1: Quality Control (QC) Ranges for Friulimicin D
Antimicrobial Susceptibility Testing

Quality Control Strain	MIC Range (µg/mL)
Staphylococcus aureus ATCC® 29213™	0.25 - 1
Enterococcus faecalis ATCC® 29212™	0.5 - 2
Streptococcus pneumoniae ATCC® 49619™	0.12 - 0.5

Note: These ranges are hypothetical and should be established in-house through rigorous validation studies.

Table 2: Example MIC Distribution for Friulimicin D
against a Panel of Gram-Positive Isolates

Organism (n=100)	MIC ₅₀ (µg/mL)	MIC ₉₀ (µg/mL)	MIC Range (µg/mL)
Staphylococcus aureus	0.5	1	0.12 - 2
Enterococcus faecalis	1	2	0.25 - 4
Enterococcus faecium	1	4	0.5 - 8
Streptococcus pneumoniae	0.25	0.5	0.06 - 1
Clostridioides difficile	0.5	1	0.12 - 2

Note: This data is illustrative. Actual MIC distributions will vary depending on the specific isolates tested.

Experimental Protocols

Broth Microdilution Method

This method is considered the gold standard for determining the Minimum Inhibitory Concentration (MIC) of an antimicrobial agent.[\[11\]](#)

Materials:

- **Friulimicin D** analytical standard
- Cation-Adjusted Mueller-Hinton Broth (CAMHB)
- Calcium Chloride (CaCl₂) solution, sterile
- Sterile 96-well microtiter plates
- Bacterial inoculum
- Quality control strains
- Sterile polypropylene tubes
- Micropipettes and sterile tips
- Incubator (35 ± 2°C)
- Microplate reader or manual reading mirror

Procedure:

- Preparation of **Friulimicin D** Stock Solution:
 - Prepare a stock solution of **Friulimicin D** at 1 mg/mL in a suitable solvent (e.g., sterile deionized water or DMSO, depending on solubility).
 - Further dilute the stock solution to the desired working concentration range.
- Preparation of Test Medium:
 - Prepare CAMHB according to the manufacturer's instructions.

- Supplement the CAMHB with a sterile CaCl_2 solution to achieve a final Ca^{2+} concentration of 50 $\mu\text{g/mL}$.^[4]
- Inoculum Preparation:
 - From a fresh (18-24 hour) culture plate, select 3-5 colonies of the test organism.
 - Suspend the colonies in sterile saline or broth to match the turbidity of a 0.5 McFarland standard (approximately $1-2 \times 10^8$ CFU/mL).
 - Dilute the standardized suspension in the Ca^{2+} -supplemented CAMHB to achieve a final inoculum density of approximately 5×10^5 CFU/mL in each well of the microtiter plate.^[4]
- Plate Preparation and Inoculation:
 - Dispense 50 μL of the Ca^{2+} -supplemented CAMHB into each well of a 96-well microtiter plate.
 - Create a two-fold serial dilution of **Friulimicin D** directly in the plate, typically ranging from 64 to 0.06 $\mu\text{g/mL}$.
 - Add 50 μL of the prepared bacterial inoculum to each well, resulting in a final volume of 100 μL and a final inoculum of approximately 5×10^5 CFU/mL.
 - Include a growth control well (no antibiotic) and a sterility control well (no bacteria).
- Incubation:
 - Incubate the microtiter plates at $35 \pm 2^\circ\text{C}$ for 16-20 hours in ambient air.
- Reading the Results:
 - The MIC is the lowest concentration of **Friulimicin D** that completely inhibits visible growth of the organism. This can be determined visually using a reading mirror or with a microplate reader.

Agar Dilution Method

This method is an alternative to broth microdilution and is particularly useful for testing fastidious organisms.

Materials:

- **Friulimicin D** analytical standard
- Mueller-Hinton Agar (MHA)
- Calcium Chloride (CaCl₂) solution, sterile
- Sterile petri dishes
- Bacterial inoculum
- Quality control strains
- Inoculum replicating device (e.g., Steers replicator)
- Incubator (35 ± 2°C)

Procedure:

- Preparation of Agar Plates:
 - Prepare MHA according to the manufacturer's instructions.
 - After autoclaving and cooling to 45-50°C, add a sterile CaCl₂ solution to achieve a final Ca²⁺ concentration of 50 µg/mL.
 - Add appropriate volumes of the **Friulimicin D** stock solution to molten agar to create a series of plates with two-fold dilutions of the antibiotic.
 - Pour the agar into sterile petri dishes and allow them to solidify.
 - Include a drug-free control plate.
- Inoculum Preparation:

- Prepare the bacterial inoculum as described for the broth microdilution method (0.5 McFarland standard).
- Further dilute the inoculum to achieve a final concentration of approximately 10^4 CFU per spot.
- Inoculation:
 - Using an inoculum replicating device, spot-inoculate the prepared agar plates with the bacterial suspensions.
- Incubation:
 - Incubate the plates at $35 \pm 2^\circ\text{C}$ for 16-20 hours.
- Reading the Results:
 - The MIC is the lowest concentration of **Friulimicin D** that prevents visible growth (a faint haze or a single colony is disregarded).

Disk Diffusion Method

This method is a qualitative or semi-quantitative test that can be used to determine the susceptibility of a bacterial isolate to an antimicrobial agent.

Materials:

- **Friulimicin D**-impregnated disks (concentration to be determined and validated)
- Mueller-Hinton Agar (MHA) plates
- Calcium Chloride (CaCl_2) solution, sterile
- Bacterial inoculum
- Quality control strains
- Sterile swabs

- Incubator ($35 \pm 2^{\circ}\text{C}$)

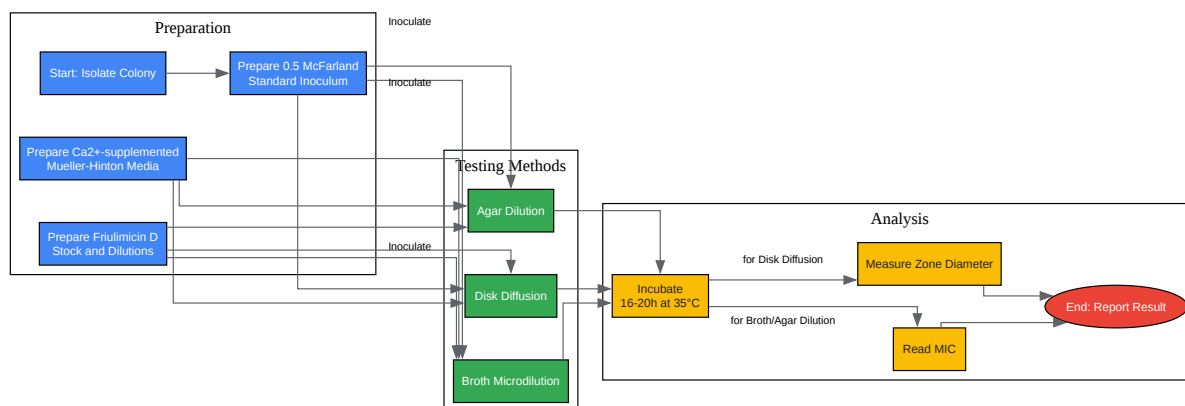
- Calipers or ruler

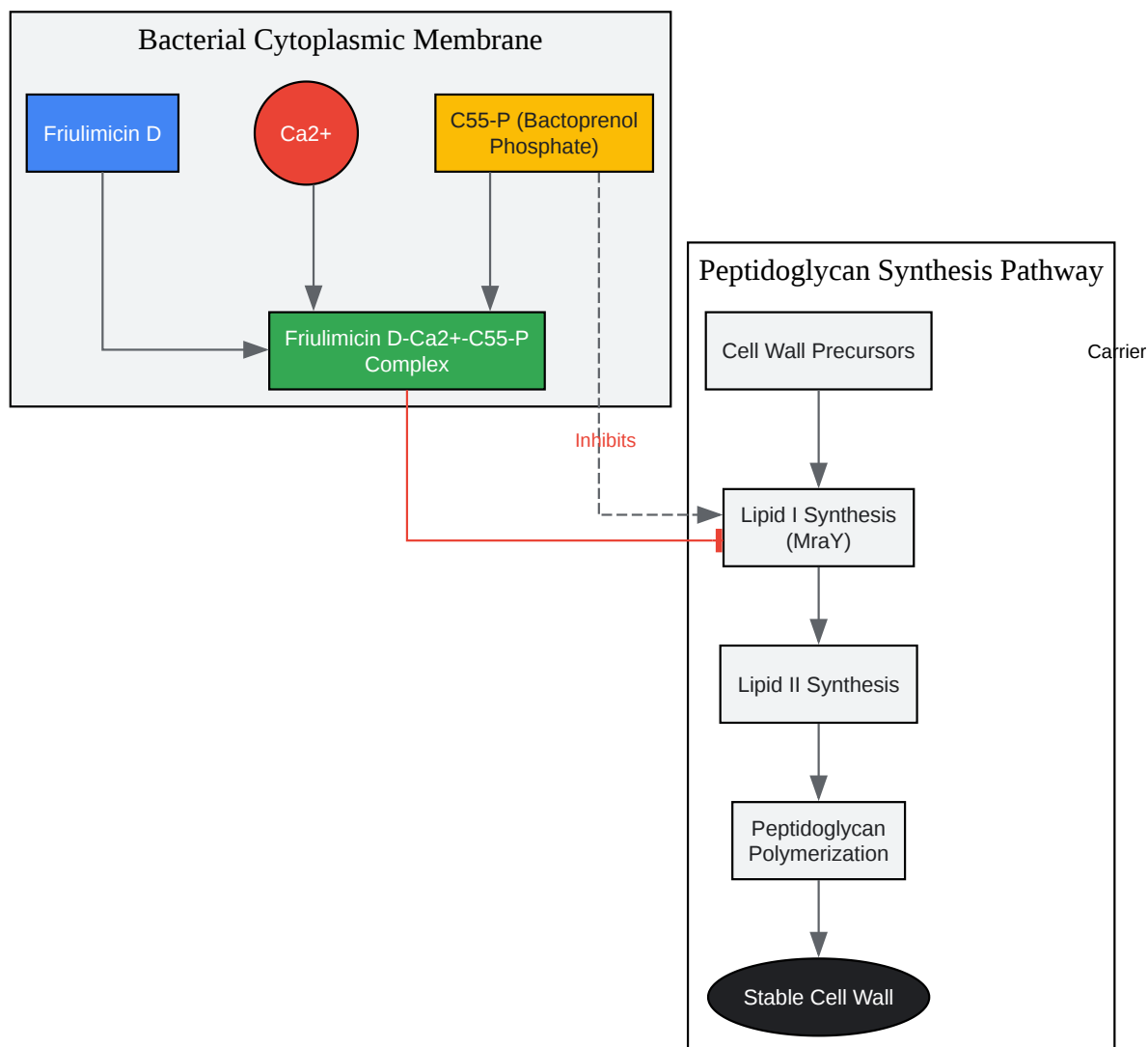
Procedure:

- Preparation of Agar Plates:
 - Prepare MHA plates supplemented with $50\text{ }\mu\text{g/mL Ca}^{2+}$ as described for the agar dilution method.
 - The agar depth should be uniform (approximately 4 mm).
- Inoculum Preparation:
 - Prepare the bacterial inoculum to a 0.5 McFarland standard as previously described.
- Inoculation:
 - Dip a sterile swab into the inoculum and rotate it against the side of the tube to remove excess fluid.
 - Swab the entire surface of the MHA plate three times, rotating the plate approximately 60 degrees between each swabbing to ensure confluent growth.
- Disk Application:
 - Aseptically apply the **Friulimicin D** disk to the surface of the inoculated agar plate.
 - Gently press the disk to ensure complete contact with the agar.
- Incubation:
 - Incubate the plates at $35 \pm 2^{\circ}\text{C}$ for 16-18 hours.
- Reading the Results:
 - Measure the diameter of the zone of inhibition around the disk to the nearest millimeter.

- Interpretive criteria (Susceptible, Intermediate, Resistant) will need to be established by correlating zone diameters with MICs.

Mandatory Visualizations





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